

Why is fresh DMSO recommended for dissolving YKL-06-061

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Compound of Interest

Compound Name: YKL-06-061

Cat. No.: B15602663

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Technical Support Center: YKL-06-061

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the salt-inducible kinase (SIK) inhibitor, **YKL-06-061**.

Frequently Asked Questions (FAQs)

Q1: Why is it critical to use fresh, anhydrous DMSO to dissolve **YKL-06-061**?

Using fresh, anhydrous Dimethyl Sulfoxide (DMSO) is crucial for the effective solubilization of **YKL-06-061** due to two primary reasons: the hygroscopic nature of DMSO and the potential for compound precipitation.

- **Hygroscopicity of DMSO:** DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere. This absorbed water can significantly reduce the solubility of hydrophobic compounds like **YKL-06-061**.^{[1][2]} When water is present in DMSO, the solvent's polarity increases, making it a less favorable environment for nonpolar molecules. This can lead to difficulties in achieving the desired concentration and may result in the precipitation of the compound over time.
- **Compound Precipitation:** The presence of water in DMSO can lead to the formation of a less soluble, crystalline form of the compound, which is difficult to redissolve. This is particularly problematic during freeze-thaw cycles, as the likelihood of crystallization increases.^[3] Using

fresh, anhydrous DMSO minimizes the risk of precipitation, ensuring the compound remains in its amorphous, more soluble state.

Q2: What are the recommended storage conditions for **YKL-06-061** stock solutions?

To maintain the stability and activity of **YKL-06-061**, it is essential to adhere to the following storage guidelines:

Storage Condition	Duration	Notes
Solid Powder (-20°C)	Up to 3 years	
In Solvent (-80°C)	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
In Solvent (-20°C)	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.

Data compiled from multiple sources.

Q3: What is the mechanism of action of **YKL-06-061**?

YKL-06-061 is a potent and selective second-generation inhibitor of salt-inducible kinases (SIKs).[4][5] SIKs are a family of serine/threonine kinases that play a role in regulating various physiological processes. **YKL-06-061** exerts its effects by inhibiting the enzymatic activity of SIK1, SIK2, and SIK3.[6][7] This inhibition can influence downstream signaling pathways involved in processes such as inflammation and melanogenesis.[8][9]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
YKL-06-061 fails to dissolve completely in DMSO.	1. "Old" or wet DMSO: The DMSO has absorbed moisture from the air, reducing its solvating power for hydrophobic compounds. 2. Low-quality DMSO: The DMSO may contain impurities that interfere with dissolution. 3. Incorrect temperature: The ambient temperature may be too low, as DMSO's freezing point is 18.5°C.	1. Use a fresh, unopened bottle of anhydrous or molecular sieve-dried DMSO. 2. Ensure you are using a high-purity, molecular biology grade DMSO. 3. Gently warm the solution to 37°C and vortex or sonicate for a few minutes. [10]
Precipitate forms in the stock solution after storage.	1. Water absorption: The stock solution vial was not properly sealed, allowing moisture to enter. 2. Freeze-thaw cycles: Repeated freezing and thawing can promote crystallization of the compound.	1. Ensure vials are tightly sealed with parafilm. 2. Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. If precipitate is observed, gently warm and sonicate the solution before use to attempt redissolution. [10]

Inconsistent experimental results.	<p>1. Inaccurate concentration: Due to incomplete dissolution or precipitation, the actual concentration of YKL-06-061 is lower than calculated. 2. Degradation of YKL-06-061: Improper storage of the stock solution may lead to compound degradation. 3. DMSO-induced cellular effects: Even at low concentrations, DMSO can have biological effects that may interfere with the experiment.[11][12]</p>	<p>1. Visually inspect the stock solution for any precipitate before each use. If necessary, re-dissolve as described above. 2. Strictly follow the recommended storage conditions. 3. Include a vehicle control (cells treated with the same final concentration of DMSO without YKL-06-061) in all experiments to account for any solvent effects. The final DMSO concentration in cell culture should be kept low, preferably below 0.1%.[10][13]</p>
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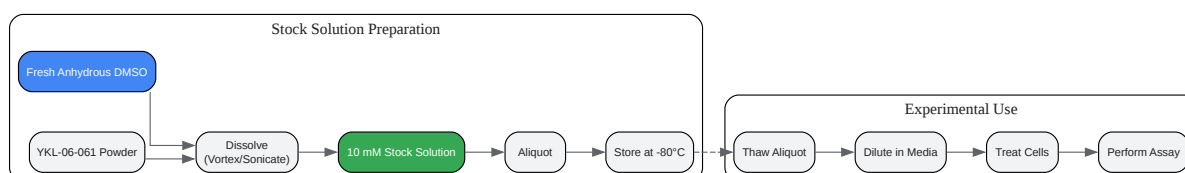
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of YKL-06-061 in DMSO

- Materials:
 - **YKL-06-061** solid powder (MW: 527.66 g/mol)
 - Fresh, anhydrous, sterile DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated micropipettes and sterile tips
 - Vortex mixer
 - Sonicator (optional)
- Procedure:

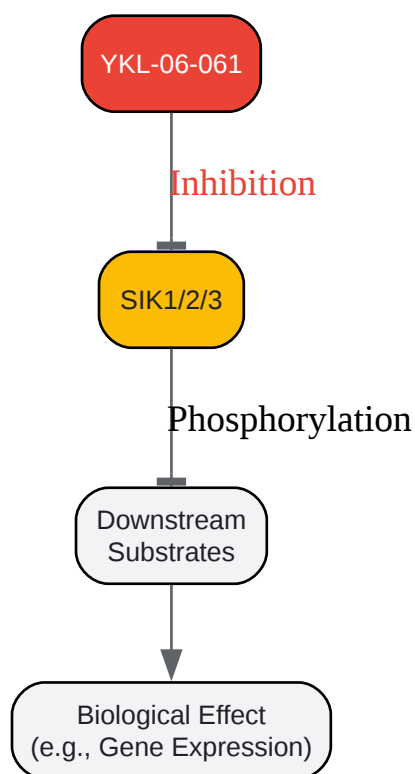
1. Equilibrate the **YKL-06-061** vial to room temperature before opening to prevent condensation.
2. Weigh out the desired amount of **YKL-06-061** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, use 5.28 mg of **YKL-06-061**.
3. Add the calculated volume of fresh, anhydrous DMSO to the powder.
4. Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
5. If the compound is not fully dissolved, sonicate the solution for 5-10 minutes in a water bath sonicator.
6. Visually inspect the solution to ensure it is clear and free of any particulate matter.
7. Aliquot the stock solution into single-use volumes in sterile, tightly sealed vials.
8. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

Visualizations



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Caption: Experimental workflow for preparing and using **YKL-06-061**.



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Caption: Simplified signaling pathway of **YKL-06-061**.

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